

Application Notes and Protocols: Carrier Dyeing of Polyester with Disperse Red 151

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Compound of Interest

Compound Name: Disperse red 151

Cat. No.: B1619698

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These application notes provide a detailed overview and experimental protocols for the carrier dyeing of polyester fibers with C.I. **Disperse Red 151**. This document is intended to guide researchers in understanding the application of this dye and in developing consistent and reproducible dyeing processes.

Introduction

Disperse Red 151 (C.I. 26130) is a brilliant red, double azo disperse dye utilized for dyeing hydrophobic synthetic fibers, most notably polyester.[1][2] Due to the highly crystalline and compact structure of polyester, the penetration of dye molecules into the fiber matrix is challenging under atmospheric conditions at the boil (100°C).[1] To overcome this, a carrier dyeing method is often employed. Carriers are organic compounds that act as swelling agents or "molecular lubricants," effectively opening up the internal fiber structure and facilitating the diffusion of the disperse dye into the polyester fiber at lower temperatures.[1] This method allows for the achievement of deep shades without resorting to high-temperature and high-pressure dyeing equipment.

Quantitative Data

The following tables summarize the key performance indicators for **Disperse Red 151** on polyester.

Table 1: Physical and Chemical Properties of Disperse Red 151

Property	Value
C.I. Name	Disperse Red 151
C.I. Number	26130
CAS Registry Number	61968-47-6
Molecular Formula	C ₂₇ H ₂₅ N ₅ O ₅ S
Molecular Weight	531.58 g/mol
Molecular Structure	Double Azo Class
Color	Brilliant Red
Source: [1] [2]	

Table 2: Fastness Properties of Disperse Red 151 on Polyester

Fastness Test	Fading	Staining
ISO Standards		
Ironing Fastness	4-5	-
Light Fastness	5	-
Perspiration Fastness	4-5	5
Washing Fastness	4-5	5
Source: [1]		

(Rating Scale: 1-5, where 5 is excellent)

Experimental Protocols

Materials and Equipment

- Substrate: 100% Polyester fabric
- Dye: **Disperse Red 151**
- Carrier: e.g., o-phenylphenol, methylnaphthalene, or a commercially available carrier formulation
- Dispersing agent: Anionic or non-ionic surfactant
- Acetic Acid: To maintain pH
- Sodium Hydroxide and Sodium Hydrosulfite: For reduction clearing
- Laboratory Dyeing Machine: Water bath with temperature control and agitation
- Spectrophotometer: For color yield (K/S) measurement
- Standard laboratory glassware and equipment

Carrier Dyeing Protocol

This protocol outlines a general procedure for the carrier dyeing of polyester with **Disperse Red 151**. Optimal concentrations of dye, carrier, and auxiliaries may need to be adjusted based on the desired shade depth and specific carrier used.

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight).
 - Add a dispersing agent (e.g., 1-2 g/L) to the water.
 - Carefully disperse the required amount of **Disperse Red 151** (e.g., 1% on weight of fabric for a medium shade) in a small amount of water with the dispersing agent to form a smooth paste, then add it to the dye bath.
 - Add the carrier (e.g., 2-5 g/L) to the dye bath.

- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Procedure:
 - Introduce the polyester fabric into the dye bath at a starting temperature of 60°C.
 - Raise the temperature to the boil (95-100°C) at a rate of 2°C/minute.
 - Maintain the dyeing at the boil for 60-90 minutes, ensuring continuous agitation.
- Aftertreatment (Reduction Clearing):
 - After dyeing, cool the dye bath and rinse the fabric thoroughly with cold water.
 - Prepare a reduction clearing bath containing:
 - Sodium Hydroxide: 2 g/L
 - Sodium Hydrosulfite: 2 g/L
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes. This step is crucial for removing unfixed surface dye, which improves wash fastness.
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Finally, rinse with cold water and air dry.

Determination of Color Yield (K/S)

The color yield on the dyed fabric can be quantified by measuring the spectral reflectance of the fabric and calculating the K/S value using the Kubelka-Munk equation:

$$K/S = (1 - R)^2 / 2R$$

Where:

- K is the absorption coefficient

- S is the scattering coefficient
- R is the decimal fraction of the reflectance of the dyed fabric at the wavelength of maximum absorption.

Procedure:

- Measure the reflectance of the dyed polyester sample over the visible spectrum (400-700 nm) using a spectrophotometer.
- Identify the wavelength of minimum reflectance (which corresponds to the wavelength of maximum absorption).
- Use the reflectance value (R) at this wavelength to calculate the K/S value. Higher K/S values indicate a greater color yield.

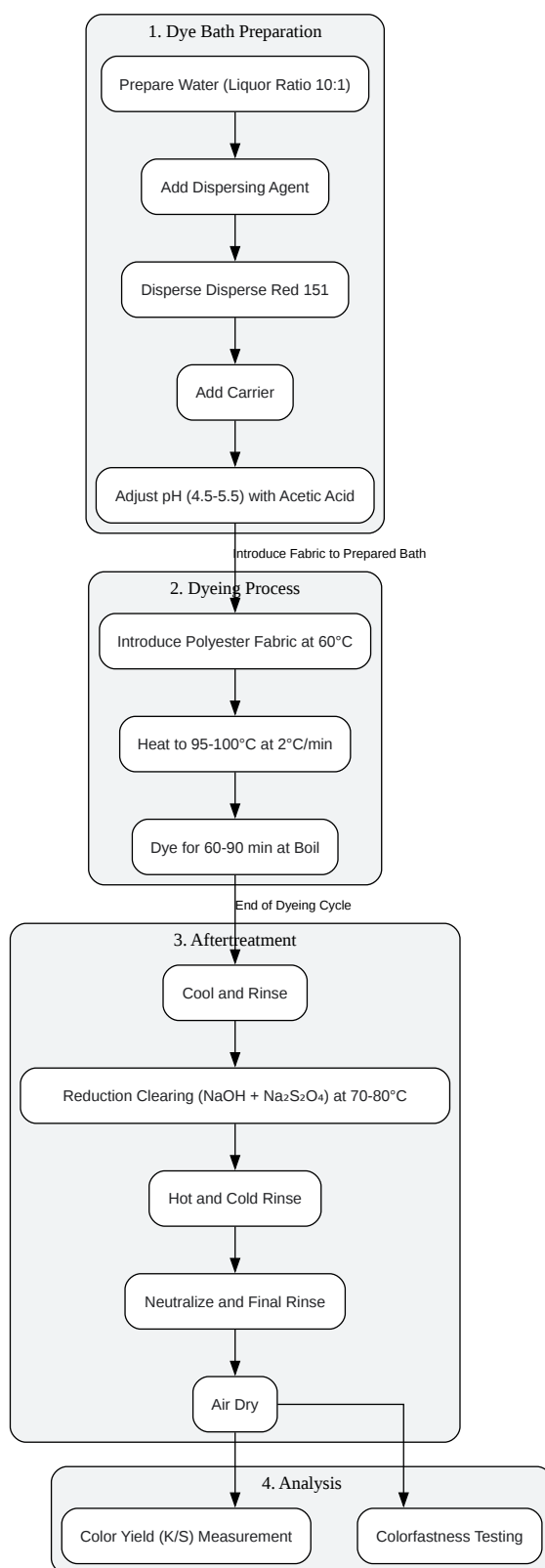
Colorfastness Testing Protocols

Standardized methods should be used to evaluate the fastness properties of the dyed fabric.

- Washing Fastness (ISO 105-C06):
 - A specimen of the dyed fabric is stitched between two undyed fabrics (one of the same fiber type and one of a different specified fiber type).
 - The composite sample is washed in a solution containing a standard soap or detergent at a specified temperature and time.
 - After washing and drying, the change in color of the dyed specimen and the staining of the adjacent undyed fabrics are assessed using a grey scale.
- Light Fastness (ISO 105-B02):
 - A specimen of the dyed fabric is exposed to a controlled artificial light source (e.g., a Xenon arc lamp) that simulates natural sunlight.
 - Simultaneously, a set of blue wool standards with known lightfastness ratings are exposed under the same conditions.

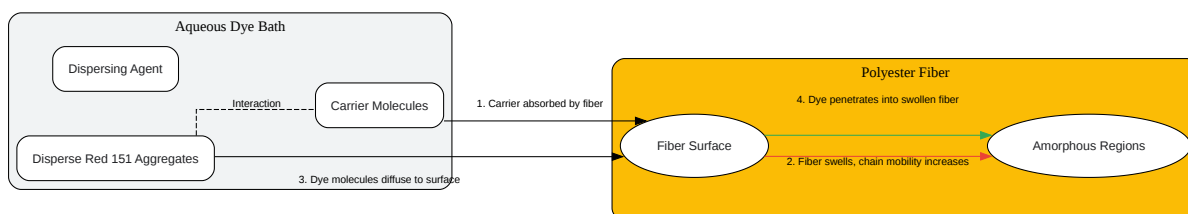
- The lightfastness of the specimen is rated by comparing the degree of fading with that of the blue wool standards.
- Rubbing Fastness (ISO 105-X12):
 - A specimen of the dyed fabric is rubbed with a dry and a wet piece of standard white cotton cloth under a specified pressure.
 - The degree of color transferred to the white cloths is assessed using a grey scale for staining.

Diagrams



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Caption: Experimental workflow for carrier dyeing of polyester with **Disperse Red 151**.



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Caption: Simplified mechanism of carrier action in polyester dyeing.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. C.I. Disperse Red 151 | 61968-47-6 [chemicalbook.com]
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